

Enoxacin-d8 (HCl): Dual-Mechanistic Characterization & Analytical Application[1]

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Compound of Interest

Compound Name: Enoxacin-d8 (hydrochloride)

Cat. No.: B12411571

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Executive Summary

Enoxacin-d8 hydrochloride (CAS: 2930288-95-0) is the isotopically labeled analog of Enoxacin, a broad-spectrum fluoroquinolone.[1] While its primary application is as a Certified Reference Material (CRM) and Internal Standard (IS) for isotope dilution mass spectrometry (IDMS), understanding its utility requires a deep dive into the biological mechanisms of the parent compound.

Enoxacin is unique among fluoroquinolones due to its dual mechanism of action:

- Prokaryotic (Antibacterial): Canonical inhibition of DNA Gyrase (Topoisomerase II) and Topoisomerase IV.[1]
- Eukaryotic (RNAi Modulation): A non-antibiotic interaction with the TAR RNA-binding protein (TRBP), acting as a Small Molecule Enhancer of RNAi (SMER).[1]

This guide details the physicochemical properties of the deuterated standard, the molecular causality of its biological interactions, and the rigorous protocols for its use in quantitative bioanalysis.

Chemical Architecture & Deuterium Stability[1]

Enoxacin-d8 is distinguished by the substitution of eight hydrogen atoms with deuterium (H) on the piperazine moiety.[1]

- Chemical Name: 1-ethyl-6-fluoro-4-oxo-7-(piperazin-1-yl-2,2,3,3,5,5,6,6-d8)-1,4-dihydro-1,8-naphthyridine-3-carboxylic acid hydrochloride.[1]
- Labeling Position: The eight deuterium atoms are located on the C2, C3, C5, and C6 positions of the C7-piperazine ring.
- Rationale for Labeling:
 - Metabolic Stability: The piperazine ring is a common site for metabolic oxidation.[1] Deuteration at these sites can retard metabolism (Kinetic Isotope Effect), although for an Internal Standard, the primary goal is mass differentiation.
 - Non-Exchangeability: These protons are carbon-bound and do not exchange with solvent protons (unlike hydroxyl or amine protons), ensuring the mass shift (+8 Da) remains stable during extraction and LC-MS/MS analysis.[1]

Property	Enoxacin (Parent)	Enoxacin-d8 (IS)
Formula		
MW (Free Base)	320.32 g/mol	328.37 g/mol
Mass Shift	-	+8.05 Da
pKa	~6.1 (COOH), ~8.7 (Piperazine)	Identical
LogP	-0.3 (Hydrophilic)	Identical

Biological Mechanism of Action

Note: Enoxacin-d8 exhibits the same biological binding affinities as Enoxacin.[1] The mechanisms below describe the pharmacodynamics of the molecule, which the d8-variant is

used to quantify.

Prokaryotic Mechanism: The Ternary Cleavage Complex

In bacteria, Enoxacin functions as a Topoisomerase Poison. It does not merely inhibit the enzyme; it corrupts it.^[1]

- **Target Recognition:** DNA Gyrase (in Gram-negative) or Topoisomerase IV (in Gram-positive) binds to DNA to introduce negative supercoils (Gyrase) or decatenate daughter chromosomes (Topo IV).^[1]
- **Cleavage:** The enzyme creates a transient double-strand break (DSB) via a phosphotyrosine linkage.^[1]
- **Drug Binding:** Enoxacin binds to the enzyme-DNA interface (specifically the GyrA/ParC subunits), intercalating between the base pairs at the cleavage site.^[1]
- **Stabilization:** This forms a stable Ternary Complex (Drug-Enzyme-DNA).^[1] The enzyme is "frozen" in the cleaved state.
- **Lethality:** The accumulation of these frozen complexes blocks the replication fork.^[1] Upon collision with the replication machinery, the reversible DSBs become irreversible chromosomal breaks, triggering the SOS response and cell death.

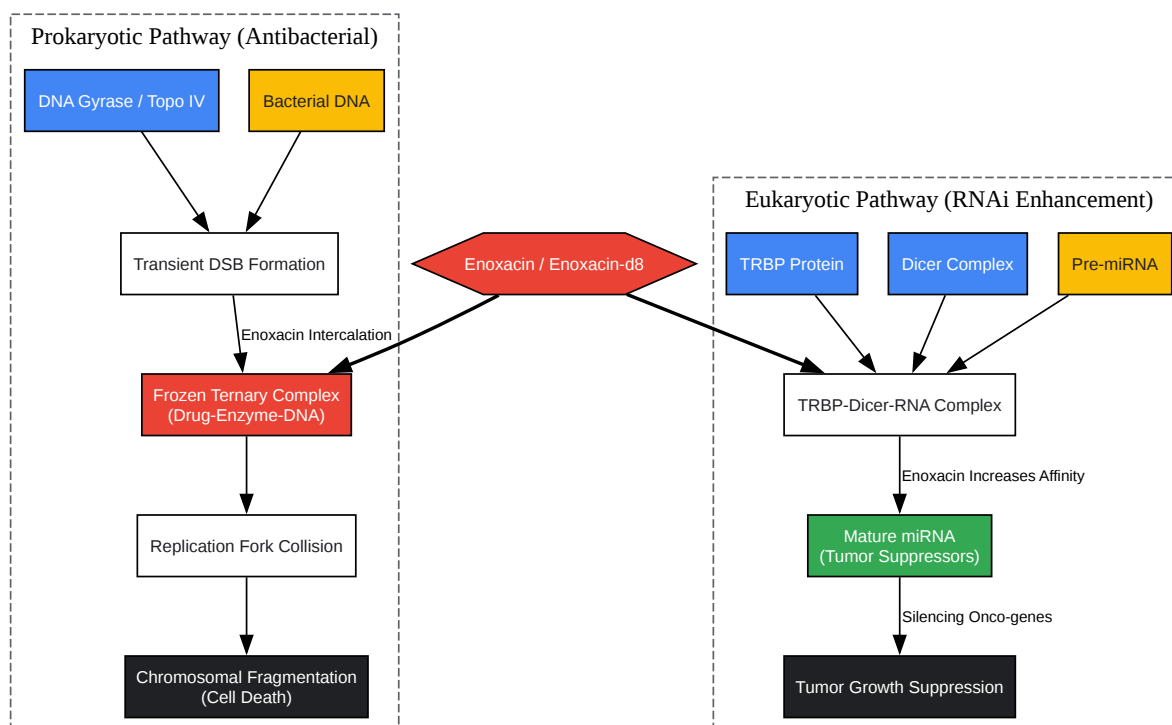
Eukaryotic Mechanism: RNAi Enhancement (TRBP)

Uniquely, Enoxacin enhances the RNA interference (RNAi) pathway in mammalian cells, a property not shared by most other fluoroquinolones (e.g., Ciprofloxacin).

- **TRBP Binding:** Enoxacin binds to the TAR RNA-binding protein (TRBP), a cofactor of the Dicer endonuclease.^{[1][2][3]}
- **Affinity Modulation:** This binding increases the affinity of the TRBP-Dicer complex for pre-miRNAs.^[1]
- **Processing Efficiency:** The rate of pre-miRNA cleavage into mature miRNA is accelerated.^[1]

- Tumor Suppression: This leads to a global upregulation of miRNAs, many of which are tumor suppressors (e.g., let-7), effectively inhibiting cancer cell proliferation.[1]

Visualization of Dual Mechanisms



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Figure 1: The dual mechanism of Enoxacin.[1] Left: Antibacterial action via DNA Gyrase poisoning.[1][4][5] Right: Anti-tumor action via TRBP-mediated RNAi enhancement.[1][6][7]

Analytical Application: Enoxacin-d8 as Internal Standard

The primary use of Enoxacin-d8 is to correct for variability in bioanalytical assays (LC-MS/MS).
[\[1\]](#)

The Principle of Isotope Dilution

In LC-MS/MS, matrix components (phospholipids, proteins) can suppress or enhance the ionization of the analyte. Since Enoxacin-d8 co-elutes with Enoxacin but has a distinct mass, it experiences the exact same matrix effects at the exact same time.[\[1\]](#)

- Correction Factor: If the signal of Enoxacin is suppressed by 20%, the signal of Enoxacin-d8 is also suppressed by 20%.[\[1\]](#) The ratio of Analyte/IS remains constant, ensuring accuracy.

Experimental Protocol: LC-MS/MS Quantification

Objective: Quantify Enoxacin in human plasma using Enoxacin-d8 as the Internal Standard.

Reagents:

- Analyte: Enoxacin HCl.[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[6\]](#)
- IS: Enoxacin-d8 HCl.[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[6\]](#)
- Matrix: Human Plasma (K2EDTA).[\[1\]](#)
- Precipitant: Acetonitrile (ACN) with 0.1% Formic Acid.[\[1\]](#)

Step-by-Step Methodology:

- Stock Preparation:
 - Dissolve Enoxacin-d8 HCl in DMSO to 1 mg/mL.[\[1\]](#)
 - Dilute to a working IS concentration of 500 ng/mL in 50% Methanol.
- Sample Processing (Protein Precipitation):

- Aliquot 50 µL of plasma sample into a 96-well plate.
- Add 10 µL of Enoxacin-d8 IS working solution (Final conc: 100 ng/mL).^[1]
- Add 200 µL of chilled Acetonitrile (0.1% FA) to precipitate proteins.
- Vortex for 2 minutes at 1200 rpm.
- Centrifuge at 4,000 x g for 10 minutes at 4°C.
- Transfer 100 µL of supernatant to a fresh plate and dilute with 100 µL of water (to match initial mobile phase).
- LC Conditions:
 - Column: C18 Reverse Phase (e.g., Waters XBridge, 2.1 x 50 mm, 3.5 µm).
 - Mobile Phase A: 0.1% Formic Acid in Water.^[1]^[10]
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: 5% B (0-0.5 min)

95% B (2.5 min)

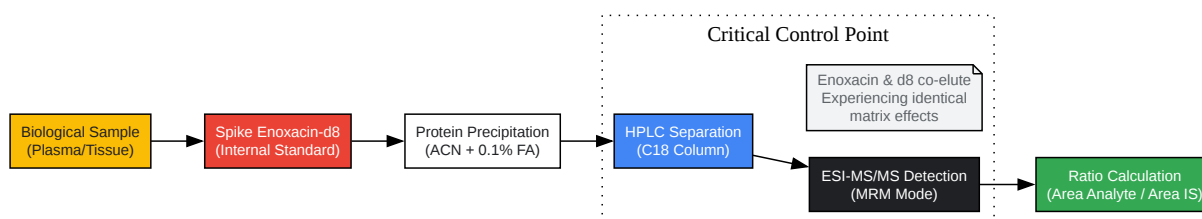
5% B (3.0 min).
- MS/MS Parameters (MRM Mode):
 - Ionization: ESI Positive (+).^[1]
 - Enoxacin Transitions:

(Quantifier),

(Qualifier).^[1]
 - Enoxacin-d8 Transitions:

(Quantifier).^[1] Note the +8 Da shift.

LC-MS/MS Workflow Diagram



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Figure 2: Analytical workflow for quantifying Enoxacin using the d8-IS to correct for extraction efficiency and ionization suppression.

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